

Application Note and Protocol: Fischer Esterification of 5-Amino-2-bromobenzoic acid

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Compound of Interest

Compound Name: 5-Amino-2-bromobenzoic acid

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This document provides a detailed experimental protocol for the synthesis of methyl 5-amino-2-bromobenzoate via the Fischer esterification of **5-amino-2-bromobenzoic acid**. This process is a fundamental acid-catalyzed esterification essential for the creation of various pharmaceutical intermediates.

Quantitative Data Summary

The following table summarizes the key quantitative data associated with the Fischer esterification of **5-amino-2-bromobenzoic acid**.

Parameter	Value
Reactants	
5-Amino-2-bromobenzoic acid	1.0 equivalent
Methanol	Excess (serves as solvent)
Sulfuric Acid (catalyst)	Catalytic amount
Reaction Conditions	
Temperature	Reflux (approx. 65 °C)
Reaction Time	4-8 hours
Product Characterization	Methyl 5-amino-2-bromobenzoate
Molecular Formula	C ₈ H ₈ BrNO ₂
Molecular Weight	230.06 g/mol
Melting Point	72-74 °C
¹ H NMR (CDCl ₃ , ppm)	
δ 7.78 (d, J = 2.4 Hz, 1H, H-6)	[1]
δ 7.19 (dd, J = 8.8, 2.4 Hz, 1H, H-4)	[1]
δ 6.64 (d, J = 8.8 Hz, 1H, H-3)	[1]
δ 5.61 (br s, 2H, NH ₂)	[1]
δ 3.86 (s, 3H, OCH ₃)	[1]
¹³ C NMR (CDCl ₃ , ppm)	
δ 168.1 (C=O)	[1]
δ 148.8 (C-2)	[1]
δ 137.2 (C-4)	[1]
δ 125.1 (C-6)	[1]
δ 119.3 (C-3)	[1]

δ 111.4 (C-1) [1]

δ 109.5 (C-5) [1]

δ 51.8 (OCH₃) [1]

FTIR (cm⁻¹)

N-H stretching (amine) Expected ~3400-3300

C=O stretching (ester) Expected ~1735-1750

C-O stretching (ester) Expected ~1300-1000

Experimental Protocol

This protocol details the Fischer esterification of **5-amino-2-bromobenzoic acid**.

Materials:

- **5-Amino-2-bromobenzoic acid**
- Anhydrous Methanol
- Concentrated Sulfuric Acid
- Saturated Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (brine)
- Anhydrous Sodium Sulfate
- Ethyl Acetate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **5-amino-2-bromobenzoic acid** and an excess of anhydrous methanol.
- Acid Addition: While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture. A precipitate of the amine salt may form.
- Reaction: Heat the reaction mixture to reflux (approximately 65-70°C) with continuous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-8 hours.
- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess methanol using a rotary evaporator.
 - To the residue, add ethyl acetate and water.
 - Carefully neutralize the mixture by the dropwise addition of a saturated sodium bicarbonate solution until the effervescence ceases and the aqueous layer is neutral or slightly basic.
- Extraction:
 - Transfer the mixture to a separatory funnel.
 - Separate the organic layer.
 - Extract the aqueous layer twice more with ethyl acetate.
 - Combine all organic layers.

- Washing and Drying:
 - Wash the combined organic layers with saturated sodium chloride (brine).
 - Dry the organic layer over anhydrous sodium sulfate.
- Isolation:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude methyl 5-amino-2-bromobenzoate.
- Purification (if necessary): The crude product can be further purified by recrystallization or column chromatography on silica gel.

Visualizations

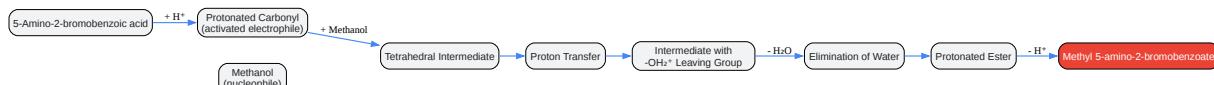
Experimental Workflow Diagram



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Caption: Workflow for the synthesis of methyl 5-amino-2-bromobenzoate.

Signaling Pathway (Reaction Mechanism)

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Caption: Mechanism of the Fischer esterification of **5-amino-2-bromobenzoic acid**.

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References

- 1. benchchem.com [benchchem.com]
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